

Meta-analysis of studies on p-alkylaminophenols

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Compound of Interest

Compound Name: *p-Decylaminophenol*

Cat. No.: *B15580414*

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A Comparative Guide to the Meta-analysis of p-Alkylaminophenols in Preclinical Research

This guide provides a meta-analysis of published studies on p-alkylaminophenols, focusing on their comparative efficacy and mechanisms of action in anticancer, antioxidant, and melanogenesis-inhibiting applications. The information is intended for researchers, scientists, and drug development professionals.

Data Presentation

Table 1: Cytotoxicity of p-Alkylaminophenols in Cancer Cell Lines

Compound	Cancer Cell Line	IC50 (μM)	Reference
2-((3,4-dihydroquinolin-1(2H)-yl)(p-tolyl)methyl)phenol	U2OS (Osteosarcoma)	36.6	[1]
2-(indolin-1-yl(aryl)methyl)-4-nitrophenol derivatives	U2OS, MG-65, HEK-293T	66-88	[1]
p-dodecylaminophenol	MCF-7, MCF-7/Adr(R) (Breast), DU-145 (Prostate), HL60 (Leukemia)	Potent, chain length-dependent	[2]
p-decylaminophenol	MCF-7, MCF-7/Adr(R) (Breast), DU-145 (Prostate), HL60 (Leukemia)	Potent, chain length-dependent	[2]
N-(4-hydroxyphenyl)dodecanamide	MCF-7, MCF-7/Adr(R) (Breast), DU-145 (Prostate), HL60 (Leukemia)	Weak	[2]
N-(4-hydroxyphenyl)decanamide	MCF-7, MCF-7/Adr(R) (Breast), DU-145 (Prostate), HL60 (Leukemia)	Weak	[2]
HNPMI	PC-3 (Prostate), Caco-2 (Colon), HepG2 (Lung)	Concentration-dependent inhibition	[3]
THTMP	PC-3 (Prostate), Caco-2 (Colon), HepG2 (Lung)	Concentration-dependent inhibition	[3]
THMPP	PC-3 (Prostate), Caco-2 (Colon),	Concentration-dependent inhibition	[3]

HepG2 (Lung)

4-trifluoromethyl substituted tetrahydroquinoline derivative (4ag)	SNB19 (Glioblastoma)	38.3	[4]
4-trifluoromethyl substituted tetrahydroquinoline derivative (4ag)	LN229 (Glioblastoma)	40.6	[4]

Table 2: Tyrosinase Inhibitory Activity of p-Alkylaminophenols

Compound	Substrate	IC50 (μM)	Reference
p-decylaminophenol (3)	L-tyrosine	~5.7	[5]
p-decylaminophenol (3)	L-DOPA	~30.1	[5]
p-dodecylaminophenol (2)	L-tyrosine / L-DOPA	>200	[5]
Kojic Acid (Reference)	L-tyrosine	~12.6	[5]
Kojic Acid (Reference)	L-DOPA	~32.8	[5]

Table 3: Antioxidant Activity of p-Alkylaminophenols

Compound	Assay	Activity	Reference
p-octylaminophenol (3)	Lipid Peroxidation Inhibition	Most potent (3>4>5>6)	[6]
p-hexylaminophenol (4)	Lipid Peroxidation Inhibition	Potency: 3>4>5>6	[6]
p-butylaminophenol (5)	Lipid Peroxidation Inhibition	Potency: 3>4>5>6	[6]
p-methylaminophenol (6)	Lipid Peroxidation Inhibition	Least potent	[6]
p-methoxybenzylaminophenol (7)	DPPH Radical Scavenging	Most potent	[6]
2-(benzo[d][1,5]dioxol-5-yl(pyrrolidin-1-yl)methyl)phenol (4)	DPPH Radical Scavenging	47.29 ± 0.05% inhibition at 10 mg/ml	[7]
2-(benzo[d][1,5]dioxol-5-yl(piperidin-1-yl)methyl)phenol (5)	DPPH Radical Scavenging	37.51 ± 0.01% inhibition at 10 mg/ml	[7]
2-(azepan-1-yl(benzo[d][1,5]dioxol-5-yl)methyl)phenol (6)	DPPH Radical Scavenging	38.20 ± 0.01% inhibition at 10 mg/ml	[7]

Experimental Protocols

Cytotoxicity Assay (MTT Assay)

The 3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide (MTT) assay is a colorimetric method to assess cell viability.

Procedure:

- Seed cells in a 96-well plate at a density of 1×10^4 cells/well and incubate for 24 hours.[8]
- Treat the cells with various concentrations of the p-alkylaminophenol compounds and incubate for the desired period (e.g., 24, 48, or 72 hours).
- After the incubation period, add 10-28 μL of MTT solution (final concentration 0.5 mg/mL) to each well.[8][9]
- Incubate the plate for 1.5 to 4 hours at 37°C in a humidified atmosphere.[8][9]
- Remove the MTT solution and add 100-130 μL of a solubilization solution (e.g., DMSO) to dissolve the formazan crystals.[8][9]
- Shake the plate for 5-15 minutes to ensure complete solubilization.[8][10]
- Measure the absorbance at a wavelength between 500 and 600 nm using a microplate reader.[9]

Apoptosis Assay (Annexin V-FITC/PI Staining)

This assay distinguishes between live, early apoptotic, late apoptotic, and necrotic cells.

Procedure:

- Seed cells (e.g., 1×10^6 cells) and induce apoptosis with the test compounds.[11]
- Harvest the cells, including both floating and adherent cells, and wash them twice with cold phosphate-buffered saline (PBS).[11]
- Resuspend the cell pellet in 1X Annexin-binding buffer at a concentration of $\sim 1 \times 10^6$ cells/mL.[12]
- To 100 μL of the cell suspension, add 5 μL of FITC-conjugated Annexin V and 2-10 μL of Propidium Iodide (PI) solution.[13]
- Incubate the cells for 15 minutes at room temperature in the dark.[13]
- After incubation, add 400 μL of 1X Annexin-binding buffer and keep the samples on ice.[13]

- Analyze the stained cells by flow cytometry as soon as possible.[\[12\]](#)

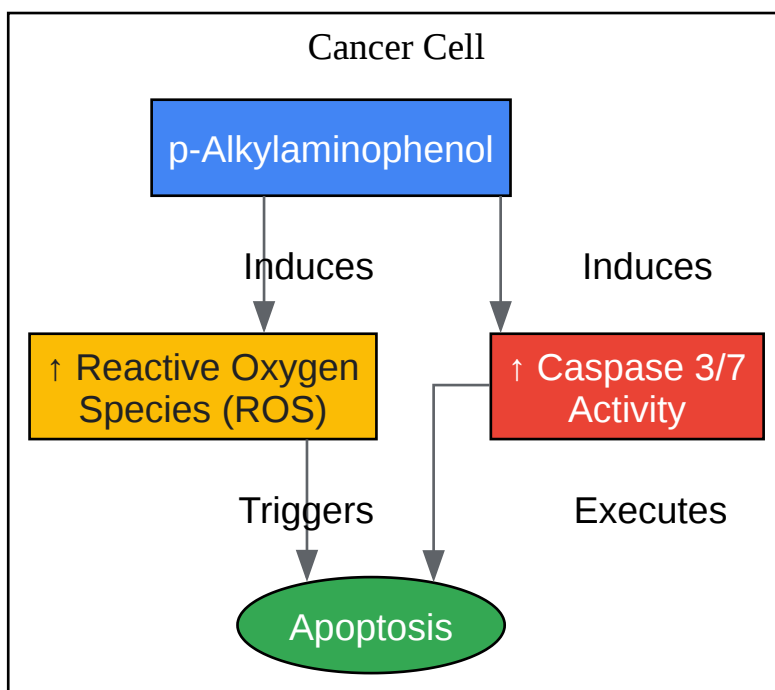
Caspase-3/7 Activity Assay

This luminescent assay measures the activity of caspases 3 and 7, key executioner caspases in apoptosis.

Procedure:

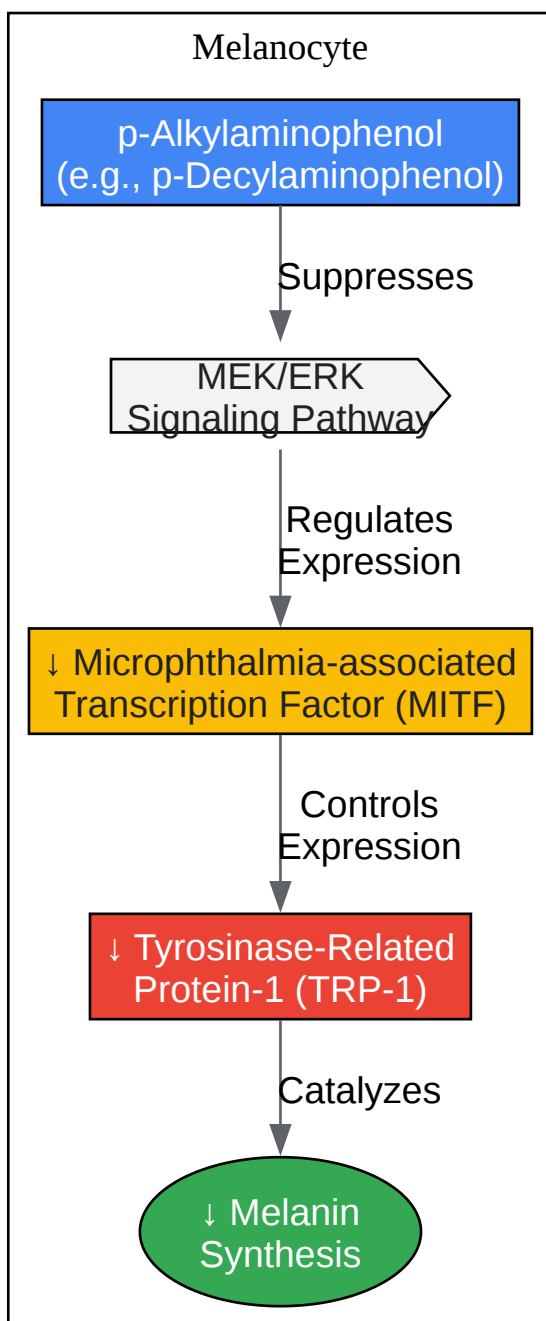
- Seed cells in a white-walled 96-well plate and treat with the test compounds for the desired time.[\[14\]](#)
- Equilibrate the plate to room temperature for about 30 minutes.
- Add an equal volume of Caspase-Glo® 3/7 Reagent to each well.
- Mix the contents of the wells by gently shaking for 30 seconds.
- Incubate the plate at room temperature for 1 to 2 hours.
- Measure the luminescence using a plate-reading luminometer.[\[15\]](#)

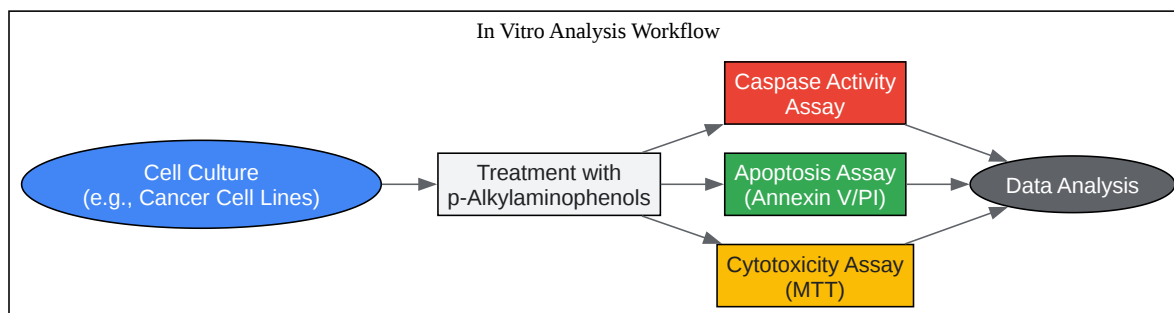
Mandatory Visualization



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Caption: p-Alkylaminophenol induced anticancer signaling pathway.





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